

# Essential Safety and Logistical Information for Handling Neodymium-142

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Neodymium-142

Cat. No.: B577217

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety protocols and logistical guidance for the handling and disposal of **Neodymium-142** ( $^{142}\text{Nd}$ ). As a stable isotope of neodymium, the primary hazards associated with  $^{142}\text{Nd}$  are chemical rather than radiological. Adherence to these procedures is vital for ensuring personnel safety and minimizing environmental impact in the laboratory.

## Hazard Identification and Risk Assessment

Neodymium and its compounds are considered to have low to moderate toxicity. The primary routes of exposure are inhalation, ingestion, and skin/eye contact.

Key Hazards:

- **Skin and Eye Irritation:** Direct contact with neodymium compounds can cause irritation.[1][2]
- **Respiratory Irritation:** Inhalation of neodymium dust can irritate the respiratory tract and mucous membranes.[1] Prolonged or repeated inhalation may lead to more severe conditions such as lung granulomas.[1]
- **Flammability:** Powdered neodymium metal is flammable and may ignite easily, posing a fire and explosion hazard.[3]
- **Chemical Reactivity:** Neodymium metal can react with water and acids to produce flammable hydrogen gas.[3]



While **Neodymium-142** itself is stable, it is imperative to handle it with the care due to a chemical substance with these potential hazards.

## Personal Protective Equipment (PPE)

The appropriate PPE must be worn at all times when handling **Neodymium-142** and its compounds. The required equipment varies based on the physical form of the material being handled.

PPE Category	Solid/Ingot Form	Powder/Dust Form	Solutions/Liquid Suspensions
Hand Protection	Protective gloves (e.g., nitrile) to prevent skin contact.[4]	Chemically resistant gloves (e.g., nitrile) are required to avoid skin contact.[4]	Chemically resistant gloves (e.g., nitrile) are required.
Eye Protection	Safety glasses or goggles are required. [4]	Direct vent or dust-proof goggles are required to protect against airborne particles.[4]	Chemical splash goggles are required. A face shield may be necessary depending on the procedure.
Body Protection	A lab coat or long-sleeved clothing is recommended to minimize skin exposure.[4]	A lab coat is required. Consider a disposable gown for procedures generating significant dust.	A chemically resistant lab coat or apron is required.
Respiratory Protection	Generally not required under normal handling conditions.	A NIOSH-approved respirator is required if handling outside of a fume hood or if dust generation is likely.	Not typically required if handled in a fume hood. Assess the need based on the volatility of the solvent.

## Operational Plans: Handling and Storage

Ventilation:



- Always handle **Neodymium-142** compounds in a well-ventilated area.[\[5\]](#)
- For procedures involving powders or volatile solutions, a certified chemical fume hood is mandatory.

#### Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the work area by covering surfaces with absorbent, disposable liners.
- Weighing and Transfer: Conduct all weighing and transfer of powdered **Neodymium-142** within a fume hood or a glove box to minimize dust generation and inhalation. Use non-sparking tools when handling flammable neodymium powder.[\[6\]](#)[\[7\]](#)
- Solution Preparation: When dissolving neodymium compounds, add the solid to the solvent slowly to avoid splashing. Be aware that some reactions, particularly with acids, may be exothermic and produce flammable hydrogen gas.[\[3\]](#)
- Cleanup: Clean all spills immediately. For solid spills, carefully sweep or vacuum the material and place it in a sealed container for disposal.[\[5\]](#) Avoid dry sweeping which can generate dust. For liquid spills, absorb with an inert material and place in a sealed container for disposal.
- Hygiene: Wash hands thoroughly with soap and water after handling and before leaving the laboratory.[\[2\]](#)

#### Storage:

- Store **Neodymium-142** in tightly sealed, clearly labeled containers.
- Keep in a cool, dry, and well-ventilated area away from incompatible materials such as strong acids and oxidizers.[\[7\]](#)
- Store flammable neodymium powder under an inert atmosphere, such as argon, or under mineral oil to prevent ignition.[\[3\]](#)[\[6\]](#)

## Disposal Plan



All waste containing **Neodymium-142** must be treated as chemical waste and disposed of according to institutional, local, state, and federal regulations.

#### Waste Segregation and Collection:

- Solid Waste: Collect all contaminated solid waste (e.g., gloves, wipes, disposable liners, and excess compound) in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all liquid waste containing **Neodymium-142** in a designated, sealed, and clearly labeled hazardous waste container. Do not pour neodymium-containing solutions down the drain.<sup>[5][7]</sup>
- Sharps: Any contaminated sharps (e.g., needles, razor blades) must be placed in a designated sharps container.

#### Disposal Procedure:

- Ensure all waste containers are properly sealed and labeled with the contents and associated hazards.
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.
- Do not mix neodymium waste with other incompatible waste streams.

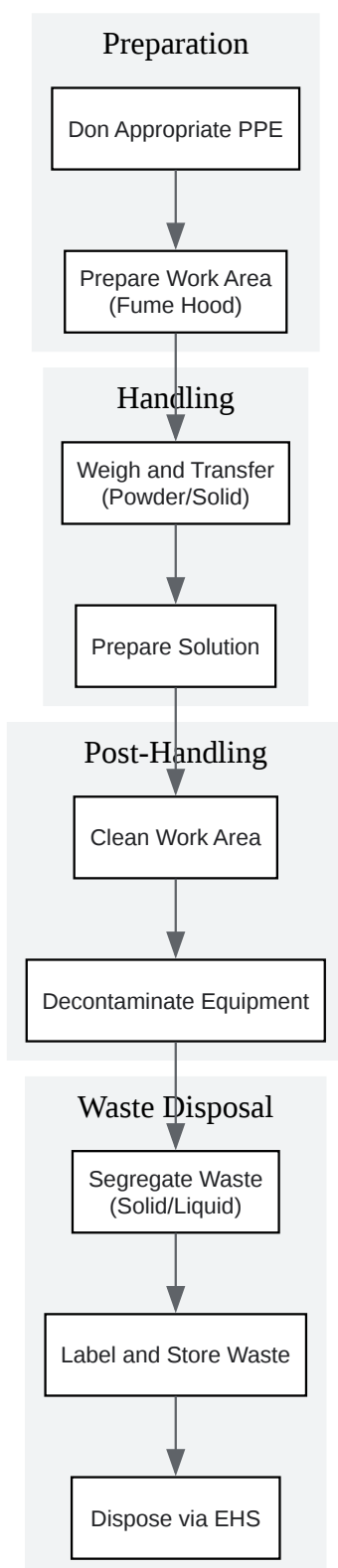
## Emergency Procedures



Emergency Situation	Procedure
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists. <a href="#">[1]</a>
Eye Contact	Immediately flush eyes with lukewarm water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention. <a href="#">[1]</a>
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention. <a href="#">[1]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. <a href="#">[1]</a>
Spill	Evacuate the immediate area. If the spill is large or involves a flammable powder, alert personnel and contact your institution's EHS department. For small, manageable spills, follow the cleanup procedures outlined above while wearing appropriate PPE.
Fire	For fires involving neodymium powder, use a Class D fire extinguisher (for combustible metals). Do NOT use water, as it can react to form flammable hydrogen gas. <a href="#">[6]</a>

## Experimental Workflow Diagram





[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling and Disposal of **Neodymium-142**.



**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Neodymium Oxide - ESPI Metals [[espimetals.com](http://espimetals.com)]
- 2. [sds.mcmaster.ca](http://sds.mcmaster.ca) [[sds.mcmaster.ca](http://sds.mcmaster.ca)]
- 3. Neodymium - Sciencemadness Wiki [[sciencemadness.org](http://sciencemadness.org)]
- 4. [benchchem.com](http://benchchem.com) [[benchchem.com](http://benchchem.com)]
- 5. [datasheets.scbt.com](http://datasheets.scbt.com) [[datasheets.scbt.com](http://datasheets.scbt.com)]
- 6. [ameslab.gov](http://ameslab.gov) [[ameslab.gov](http://ameslab.gov)]
- 7. [chemicalbook.com](http://chemicalbook.com) [[chemicalbook.com](http://chemicalbook.com)]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Neodymium-142]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b577217#personal-protective-equipment-for-handling-neodymium-142>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)